

# Thermogravimetric Analysis of Vat Red 10: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the thermogravimetric analysis (TGA) of **Vat Red 10** (C.I. Pigment Red 196), a high-performance organic pigment. Due to the limited availability of specific experimental data for **Vat Red 10** in publicly accessible literature, this guide synthesizes information on the general thermal behavior of high-performance vat dyes and anthraquinone-based pigments to provide a robust framework for its analysis.

Vat dyes are recognized for their exceptional thermal stability, a characteristic attributed to their large, conjugated molecular structures. Understanding the thermal decomposition profile of **Vat Red 10** is crucial for its application in high-temperature processes, for assessing its long-term stability, and for quality control in various industrial and pharmaceutical applications.

# Data Presentation: Expected Thermal Decomposition Profile

The following table summarizes the anticipated thermogravimetric data for **Vat Red 10**, based on the typical performance of high-performance vat dyes. It is important to note that these values are representative and actual experimental results may vary depending on the specific experimental conditions.



Thermal Event	Temperature (°C)	Mass Loss (%)	Atmosphere
Onset of Decomposition (Tonset)	~ 450	> 5	Nitrogen
Peak Decomposition (Tpeak)	~ 500 - 600	Variable	Nitrogen
Final Residue at 800°C	-	~ 50 - 60	Nitrogen

## **Experimental Protocols**

A detailed methodology for conducting the thermogravimetric analysis of **Vat Red 10** is provided below. This protocol is adapted from standard procedures for the analysis of similar high-performance organic pigments.

Objective: To determine the thermal stability and decomposition profile of **Vat Red 10** using thermogravimetric analysis.

#### Apparatus:

- Thermogravimetric Analyzer (TGA)
- Analytical Balance (sensitivity ±0.01 mg)
- Sample Pans (e.g., platinum, alumina, or ceramic)
- Inert Gas Supply (e.g., high-purity nitrogen or argon)

#### Procedure:

- Instrument Calibration: Calibrate the TGA instrument for mass and temperature according to the manufacturer's specifications. This is typically performed using standard reference materials with known transition temperatures and mass changes.
- Sample Preparation:



- Ensure the **Vat Red 10** sample is in a fine, homogeneous powder form.
- Accurately weigh approximately 5-10 mg of the sample into a tared TGA sample pan.
   Record the exact mass.

#### Experimental Setup:

- Place the sample pan securely in the TGA furnace.
- Purge the furnace with a high-purity inert gas (e.g., nitrogen) at a constant flow rate of 20-50 mL/min for at least 30 minutes prior to the analysis to ensure an inert atmosphere.
   Maintain this purge throughout the experiment.

#### TGA Measurement:

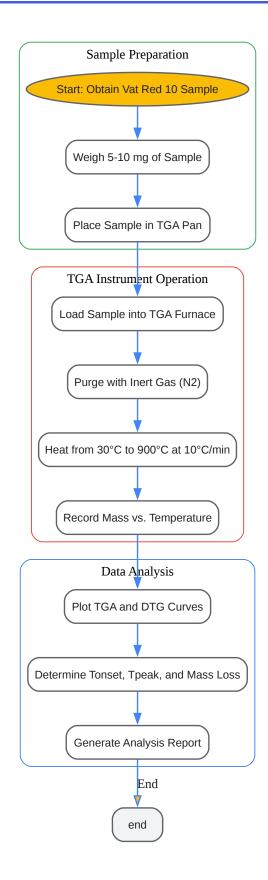
- Equilibrate the sample at a starting temperature of 30°C and hold for 10 minutes to allow for thermal stabilization.
- Ramp the temperature from 30°C to 900°C at a controlled heating rate of 10°C/min.
- Continuously monitor and record the sample mass as a function of temperature.

### • Data Analysis:

- Plot the percentage of mass loss versus temperature to generate the TGA curve (thermogram).
- From the TGA curve, determine the onset temperature of decomposition (Tonset), which is the temperature at which significant mass loss begins.
- Determine the peak decomposition temperature(s) (Tpeak) from the derivative of the TGA curve (DTG curve), which represents the point of maximum rate of mass loss.
- Calculate the percentage of mass loss at different temperature intervals and the final residual mass at the end of the experiment.

## **Mandatory Visualization**





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